

# Essential Safety and Handling Protocols for DPM-1001

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DPM-1001

Cat. No.: B15578887

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This guide provides crucial safety and logistical information for the proper handling and disposal of **DPM-1001**, a potent and specific inhibitor of protein-tyrosine phosphatase (PTP1B). [1][2] Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of research outcomes. While **DPM-1001** trihydrochloride is not classified as a hazardous substance, standard laboratory precautions should be observed to minimize exposure.[3]

## Chemical and Physical Properties

A summary of the key properties of **DPM-1001** is provided below to inform safe handling and storage procedures.

Property	Value	Reference
Molecular Formula	C35H60Cl3N3O3	[3]
Molecular Weight	677.23 g/mol	[3]
Appearance	Not specified	
Purity	99.84%	[1]
Storage	-80°C (6 months); -20°C (1 month)	[1]

# Operational Plan: Step-by-Step Handling Procedures

To ensure safe handling, a systematic approach should be followed, encompassing preparation, use, and post-handling procedures.

## Preparation and Engineering Controls

- Ventilation: Always handle **DPM-1001** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to avoid the formation and inhalation of dust or aerosols.[\[3\]](#)
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.
- Pre-planning: Review the Safety Data Sheet (SDS) and this guide thoroughly before beginning any work. Prepare all necessary materials and equipment in advance.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **DPM-1001**:

- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[4\]](#)
- Hand Protection: Wear nitrile or latex gloves. It is advisable to wear two pairs of gloves, especially during procedures with a higher risk of contamination.[\[5\]](#)
- Body Protection: A disposable, long-sleeved laboratory coat should be worn.[\[6\]](#)
- Respiratory Protection: In situations where dust or aerosols may be generated and ventilation is inadequate, a particulate respirator (e.g., N95) should be used.[\[4\]](#)

## Handling and Experimental Workflow

The following diagram illustrates the standard workflow for handling **DPM-1001**, from preparation to disposal.



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Address: 3281 E Guasti Rd

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